

metronidazole benzoate impurity profile comparison

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Compound Focus: Metronidazole Benzoate

CAS No.: 13182-89-3

Cat. No.: S560734

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Known Impurities and Analytical Methodology

The search results confirm the primary impurities associated with **Metronidazole Benzoate** and describe a modern analytical technique for their quantification, though not in a direct comparison format.

The table below lists the specified impurities for **Metronidazole Benzoate** as identified in the search results [1]:

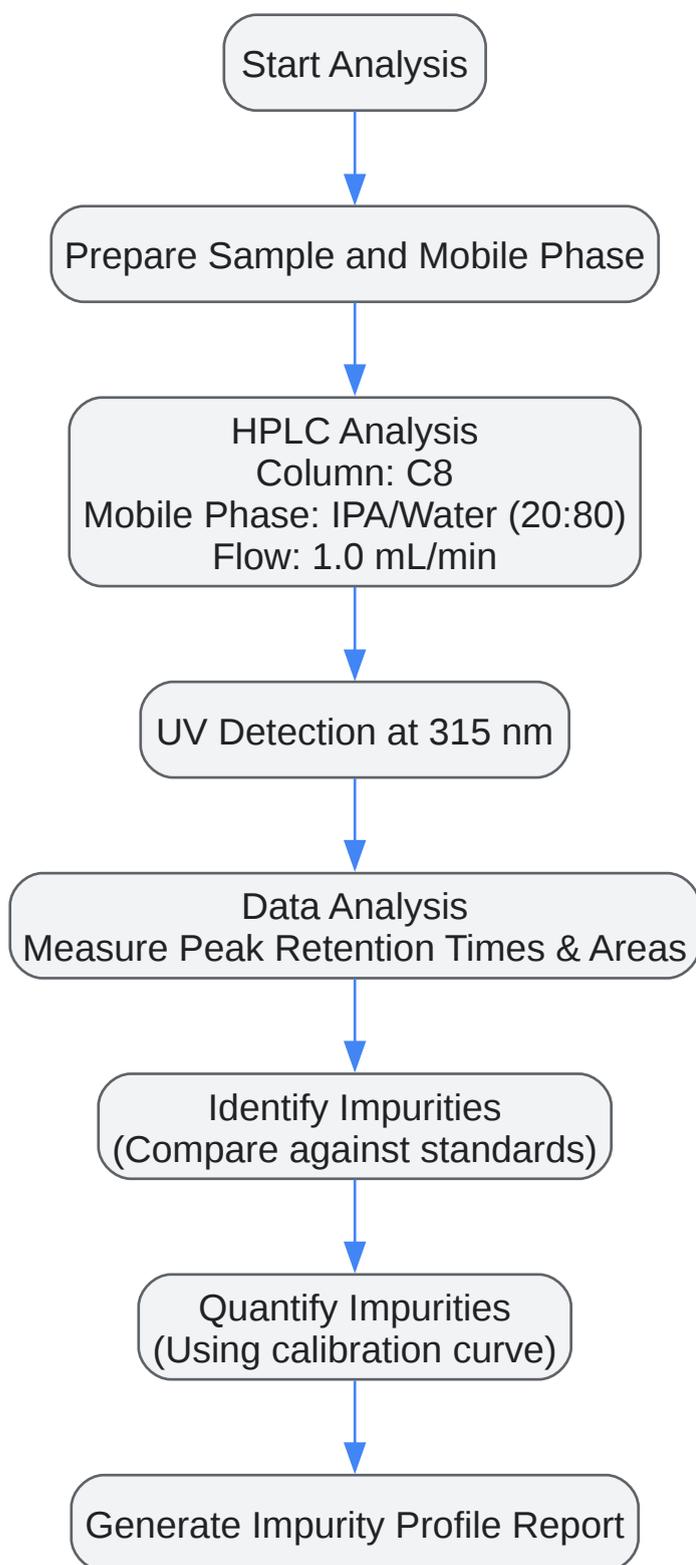
Impurity Designation	Chemical Name	CAS Number	Molecular Formula	Molecular Weight	Notes
Impurity A	Metronidazole (base compound)	443-48-1	C ₆ H ₉ N ₃ O ₃	171.15	Starting material [1]
Impurity B	2-Methyl-4-nitroimidazole	696-23-1	C ₄ H ₅ N ₃ O ₂	127.10	Also known as "Metronidazole impurity A" per EP [1] [2]
Impurity C	Benzoic Acid	65-85-0	C ₇ H ₆ O ₂	122.12	Product of hydrolysis [1]

A 2025 research publication details a **green, stability-indicating HPLC method** for quantifying Metronidazole and its related impurities [3]. This method is relevant for profiling **Metronidazole Benzoate** impurities, as Impurity B (2-Methyl-4-nitroimidazole) is a specified degradation product of the parent drug [3]. Key aspects of this protocol are:

- **Objective:** To develop an environmentally friendly and rapid HPLC method for the assay of Metronidazole and its related impurities in finished drug formulations.
- **Chromatographic Conditions:**
 - **Column:** Zorbax SB C8 (150 mm × 4.6 mm, 3.5 μm)
 - **Mobile Phase:** Isopropyl Alcohol (IPA) and Water in a ratio of 20:80 (v/v)
 - **Flow Rate:** 1.0 mL/min
 - **Detection:** PDA detector at 315 nm
 - **Run Time:** 5 minutes
- **Sample Preparation:** The drug substance is dissolved and diluted using the mobile phase to a specific concentration within the linearity range.
- **Key Validation Parameters:**
 - **Linearity for Impurity B:** 0.055 – 7.5 μg/mL (correlation coefficient $r^2 = 0.9998$)
 - **Resolution:** The resolution between Metronidazole and Impurity B was observed to be 9.0.
 - **Sensitivity:** LOQ (Limit of Quantitation) for Impurity B was 0.17 μg/mL.

This experimental protocol can be applied to generate the impurity profile data you require, though the specific comparative results for different **Metronidazole Benzoate** samples are not provided in the search results.

The following diagram illustrates the workflow for impurity analysis using this HPLC method:



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References

1. Metronidazole Benzoate-impurities [pharmaffiliates.com]
2. A EP Reference Standard CAS... Metronidazole impurity [sigmaaldrich.com]
3. Development and validation of a HPLC–PDA method for ... [link.springer.com]

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